

Application Note: LC-MS/MS Analysis of 10-Oxo Docetaxel in Biological Samples

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Compound of Interest

Compound Name: 10-Oxo Docetaxel

Cat. No.: B193546

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a comprehensive protocol for the quantitative analysis of **10-Oxo Docetaxel** in biological matrices, such as human plasma, using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). **10-Oxo Docetaxel** is a taxoid with anti-tumor properties and is also known as an impurity of Docetaxel.^{[1][2][3][4]}

Introduction

10-Oxo Docetaxel is a compound of interest in cancer research and pharmaceutical development due to its potential anti-tumor activities as a microtubule/tubulin inhibitor.^{[2][4]} Accurate and sensitive quantification of **10-Oxo Docetaxel** in biological samples is crucial for pharmacokinetic studies, metabolism research, and quality control of the parent drug, Docetaxel. This application note details a robust LC-MS/MS method for the determination of **10-Oxo Docetaxel** in human plasma.

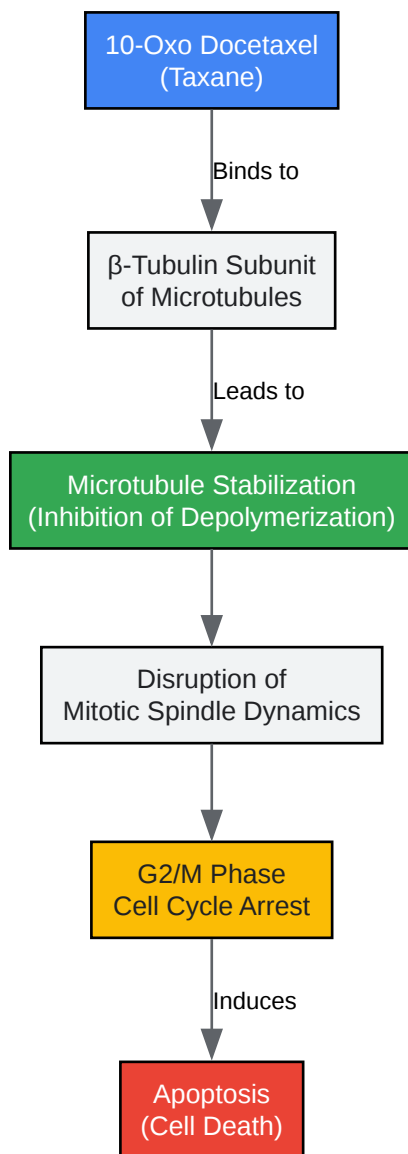
Biological Significance of Taxanes

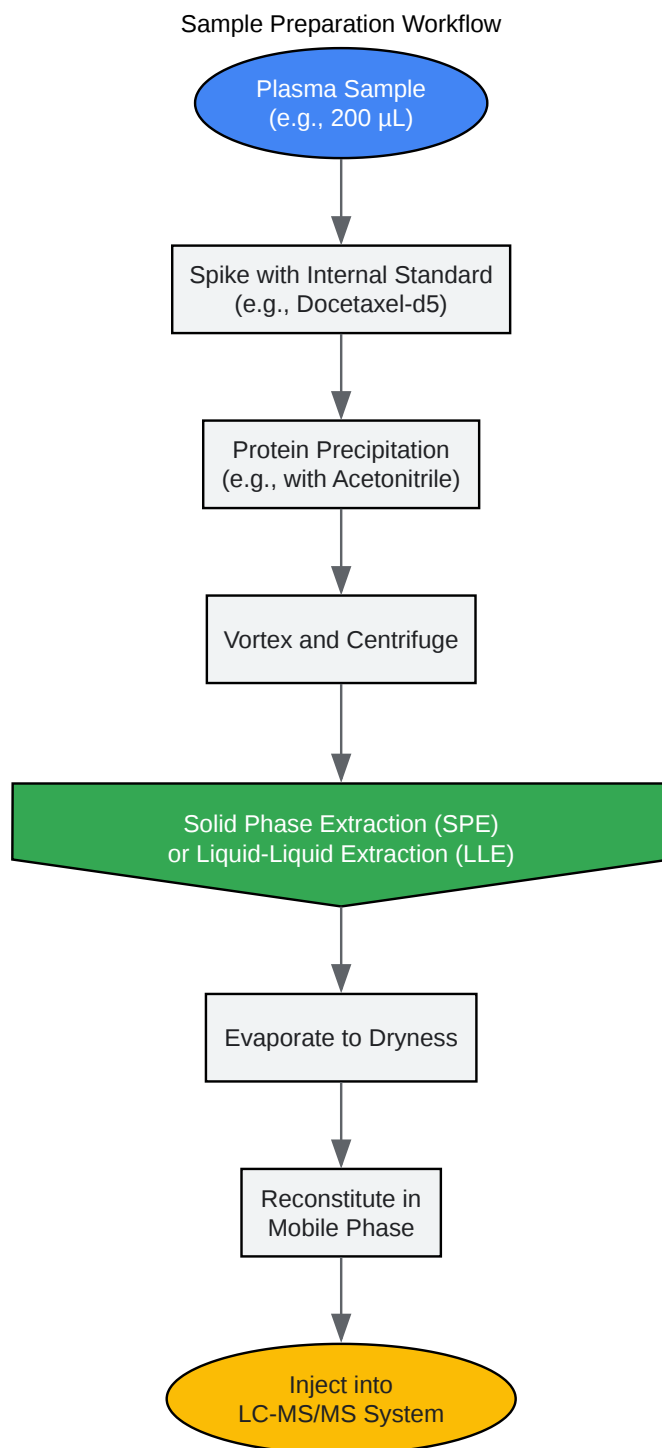
Taxanes, including Docetaxel and its analogue **10-Oxo Docetaxel**, exert their anti-cancer effects by disrupting microtubule dynamics. They bind to β -tubulin, which stabilizes microtubules and prevents their depolymerization. This action arrests the cell cycle in the G2/M phase, leading to the induction of apoptosis in rapidly dividing cancer cells.

Signaling Pathway of Taxane-Induced Apoptosis

The following diagram illustrates the mechanism of action of taxanes, leading to programmed cell death.

Taxane Mechanism of Action





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